Application Notes and Protocols for 2-Undecenoic Acid in Organic Synthesis

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Compound of Interest

Compound Name:	*2-Undecenoic Acid*
CAS No.:	*4189-02-0*
Cat. No.:	*B1234553*

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Introduction

2-Undecenoic acid, an α,β-unsaturated carboxylic acid, is a versatile and valuable building block in organic synthesis. Its structure, featuring a reactive conjugated system and a modifiable carboxylic acid group, allows for a diverse range of chemical transformations. This document provides detailed application notes and experimental protocols for the use of **2-undecenoic acid** in the synthesis of various organic molecules, with a focus on its application in the development of bioactive compounds. It is a key intermediate in the production of specialty chemicals and pharmaceuticals, enabling innovative pathways for drug development and material science.[1]

I. Derivatization of the Carboxylic Acid Group

The carboxylic acid functionality of **2-undecenoic acid** is a prime site for modification to generate a variety of derivatives with diverse biological activities. Common transformations include esterification and the formation of oxime esters.

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A. Esterification

Esterification of the carboxylic acid group can be achieved through various methods, including Fischer esterification. These esters can serve as intermediates for further reactions or as final products with specific applications.

Experimental Protocol: Synthesis of Methyl 2-Undecenoate

This protocol is based on a standard Fischer esterification procedure.

- Materials:
  - **2-Undecenoic acid**
  - Methanol (reagent grade)
  - Concentrated Sulfuric Acid (H_2SO_4)
  - Sodium bicarbonate ($NaHCO_3$), saturated solution
  - Brine (saturated NaCl solution)
  - Anhydrous magnesium sulfate ($MgSO_4$)
  - Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser, dissolve **2-undecenoic acid** (1.0 eq) in an excess of methanol (e.g., 10-20 eq).
  - Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq).
  - Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
  - After completion, cool the mixture to room temperature and remove the excess methanol under reduced pressure.

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- Dissolve the residue in an organic solvent (e.g., diethyl ether) and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude methyl 2-undecenoate.
- Purify the product by vacuum distillation or column chromatography on silica gel.

Reactant	Molar Ratio
2-Undecenoic acid	1.0
Methanol	10-20
Concentrated Sulfuric Acid	0.05

Product	Typical Yield
Methyl 2-undecenoate	>90%

B. Synthesis of Oxime Esters

Oxime esters derived from undecenoic acid have shown promising biological activities, including antimicrobial and antioxidant properties. The synthesis involves the activation of the carboxylic acid, followed by reaction with a desired oxime.

Experimental Protocol: General Procedure for the Synthesis of Phenolic Oxime Esters of **2-Undecenoic Acid**

- Materials:
  - **2-Undecenoic acid**
  - Oxalyl chloride
  - Substituted phenolic oxime
  - Dry dichloromethane (DCM)

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- Pyridine
- Standard laboratory glassware for inert atmosphere reactions

- Procedure:
  - In a flame-dried, two-neck round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **2-undecenoic acid** (1.0 eq) in dry DCM.
  - Cool the solution to 0 °C and slowly add oxalyl chloride (1.2 eq).
  - Allow the reaction mixture to stir at room temperature for 2-3 hours.
  - Remove the excess oxalyl chloride and solvent under reduced pressure.
  - Dissolve the resulting crude acid chloride in dry DCM.
  - In a separate flask, dissolve the substituted phenolic oxime (1.0 eq) in dry DCM and add pyridine (1.1 eq).
  - Cool the oxime solution to 0 °C and add the acid chloride solution dropwise.
  - Allow the reaction to stir at room temperature overnight.
  - Wash the reaction mixture with water, 1N HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel.

Reactant	Molar Ratio
2-Undecenoic acid	1.0
Oxalyl chloride	1.2
Substituted phenolic oxime	1.0
Pyridine	1.1

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Product	Typical Yield
Phenolic oxime ester	80-89%

II. Conjugate Addition Reactions

The α,β-unsaturated system in **2-undecenoic acid** and its esters is susceptible to conjugate (Michael) addition of various nucleophiles, leading to the formation of 3-substituted undecanoic acid derivatives. This is a powerful method for carbon-carbon and carbon-heteroatom bond formation.

A. Thia-Michael Addition

The addition of thiols to α,β-unsaturated carbonyl compounds is a highly efficient reaction for the formation of β-sulfido carbonyl compounds.

Experimental Protocol: Generalized Thia-Michael Addition to Ethyl 2-Undecenoate

- Materials:
  - Ethyl 2-undecenoate
  - Thiol (e.g., thiophenol, benzyl thiol)
  - Catalyst (e.g., a base like triethylamine or a Lewis acid like ferric chloride)
  - Solvent (e.g., ethanol, dichloromethane, or solvent-free)
- Procedure:
  - In a round-bottom flask, dissolve ethyl 2-undecenoate (1.0 eq) and the thiol (1.1 eq) in the chosen solvent.
  - Add a catalytic amount of the catalyst (e.g., 10 mol%).
  - Stir the reaction mixture at room temperature. Monitor the reaction progress by TLC. Reaction times can vary from minutes to several hours depending on the substrates and catalyst used.[2]

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- Upon completion, quench the reaction if necessary (e.g., with a dilute acid wash for base-catalyzed reactions).
- Extract the product with an organic solvent.
- Wash the organic layer with water and brine, then dry over anhydrous Na_2SO_4.
- Filter and concentrate under reduced pressure.
- Purify the product by column chromatography.

Reactant	Molar Ratio
Ethyl 2-undecenoate	1.0
Thiol	1.1
Catalyst	0.1

Product	Typical Yield
Ethyl 3-(organothio)undecanoate	High to excellent

B. Aza-Michael Addition

The aza-Michael addition involves the conjugate addition of nitrogen nucleophiles, such as primary or secondary amines, to α,β-unsaturated carbonyls, yielding valuable β-amino acid derivatives.[3]

Experimental Protocol: Generalized Aza-Michael Addition to Ethyl 2-Undecenoate

- Materials:
  - Ethyl 2-undecenoate
  - Amine (primary or secondary)
  - Catalyst (optional, e.g., acidic alumina, Lewis acids)

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- Solvent (optional, e.g., ethanol, water, or solvent-free)

- Procedure:
  - Combine ethyl 2-undecenoate (1.0 eq) and the amine (1.0-1.2 eq) in a reaction vessel. If using a catalyst, add it at this stage.
  - The reaction can be performed neat (solvent-free) or in a suitable solvent.[3]
  - Stir the mixture at room temperature or with gentle heating. Monitor the reaction by TLC.
  - Upon completion, if a solid catalyst is used, it can be removed by filtration.
  - If a solvent is used, remove it under reduced pressure.
  - Purify the resulting β-amino ester by column chromatography or distillation.

Reactant	Molar Ratio
Ethyl 2-undecenoate	1.0
Amine	1.0-1.2
Catalyst (optional)	catalytic

Product	Typical Yield
Ethyl 3-aminoundecanoate	Good to excellent

III. Cycloaddition Reactions

The double bond in **2-undecenoic acid** can act as a dienophile in [4+2] cycloaddition reactions, such as the Diels-Alder reaction, to form six-membered rings. This is a powerful tool for the construction of complex cyclic systems.[4][5][6]

Experimental Protocol: Generalized Diels-Alder Reaction of Ethyl 2-Undecenoate

- Materials:

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- Ethyl 2-undecenoate (dienophile)
- A conjugated diene (e.g., cyclopentadiene, 1,3-butadiene)
- Solvent (e.g., toluene, xylenes, or a polar solvent like water for rate enhancement)[4]
- Lewis acid catalyst (optional, e.g., $AlCl_3$, $BF_3 \cdot OEt_2$)

- Procedure:
  - In a reaction vessel, dissolve ethyl 2-undecenoate (1.0 eq) in the chosen solvent.
  - If using a Lewis acid catalyst, add it to the solution of the dienophile and stir for a few minutes.
  - Add the diene (1.0-1.5 eq) to the reaction mixture. For gaseous dienes like butadiene, it can be bubbled through the solution or condensed into the reaction vessel at low temperature.
  - Heat the reaction mixture. The temperature will depend on the reactivity of the diene and dienophile. Reactions are often carried out at elevated temperatures (e.g., 80-150 °C).
  - Monitor the reaction progress by TLC or GC-MS.
  - Upon completion, cool the reaction mixture and remove the solvent under reduced pressure.
  - Work up the reaction mixture, which may involve washing with aqueous solutions to remove the catalyst.
  - Purify the resulting cyclohexene derivative by column chromatography or distillation.

Reactant	Molar Ratio
Ethyl 2-undecenoate	1.0
Diene	1.0-1.5
Lewis Acid (optional)	catalytic to stoichiometric

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Product	Typical Yield
Functionalized cyclohexene	Variable, dependent on substrates

IV. Synthesis of Heterocyclic Compounds

The functionalities present in **2-undecenoic acid** can be utilized to construct various heterocyclic systems, which are prevalent scaffolds in many biologically active molecules.

Experimental Protocol: Generalized Synthesis of Pyrimidinones from an α,β-Unsaturated Acid

This protocol is based on the general principle of condensing a three-carbon α,β-unsaturated system with an amidine.

- Materials:
  - **2-Undecenoic acid**
  - An amidine hydrochloride (e.g., benzamidine hydrochloride)
  - A base (e.g., potassium carbonate, sodium ethoxide)
  - A suitable high-boiling solvent (e.g., DMF, DMSO)
  - Copper powder (catalyst, for some variations)[4]
- Procedure:
  - In a reaction vessel, combine **2-undecenoic acid** (1.0 eq), the amidine hydrochloride (1.1 eq), and the base (2.0-3.0 eq) in the solvent.
  - If the specific reaction requires it, add a catalytic amount of copper powder.[4]
  - Heat the reaction mixture to a high temperature (e.g., 120-150 °C) and stir for several hours. Microwave irradiation can also be employed to accelerate the reaction.[4]
  - Monitor the reaction progress by TLC.

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- After completion, cool the mixture and pour it into water.
- Extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the organic layer with water and brine, then dry over anhydrous Na_2SO_4.
- Filter and concentrate under reduced pressure.
- Purify the resulting pyrimidinone derivative by column chromatography or recrystallization.

Reactant	Molar Ratio
2-Undecenoic acid	1.0
Amidine hydrochloride	1.1
Base	2.0-3.0
Copper powder (optional)	catalytic

Product	Typical Yield
Substituted pyrimidinone	Moderate to good

V. Biological Activity and Signaling Pathways

Derivatives of undecenoic acid have demonstrated a range of biological activities, including antifungal and anticancer properties. Understanding the underlying mechanisms and signaling pathways is crucial for drug development.

A. Antifungal Activity: Inhibition of Fungal Morphogenesis

Undecenoic acid is known to inhibit the morphological transition of Candida albicans from its yeast form to the invasive hyphal form, which is a key step in its pathogenicity. This inhibition is associated with the downregulation of hyphal-specific genes.

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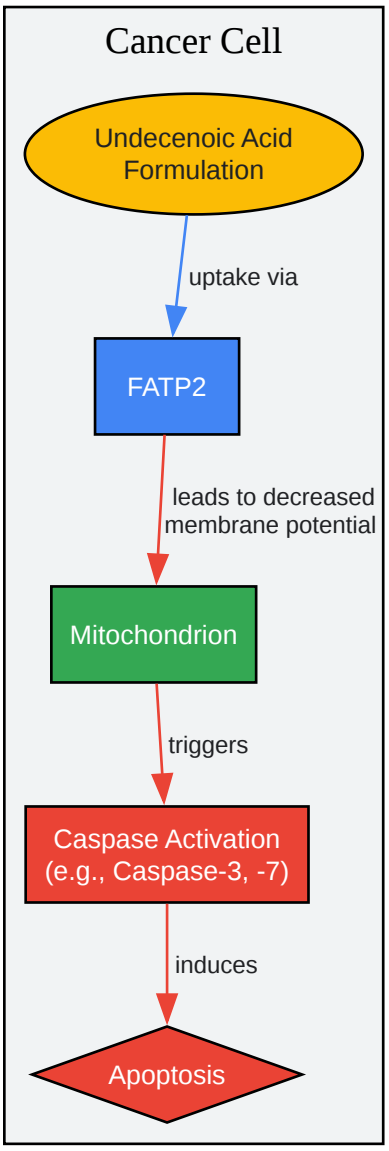
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Caption: Mechanism of **2-undecenoic acid**'s antifungal activity.

B. Anticancer Activity: Induction of Apoptosis via FATP2

A formulation of undecylenic acid has been shown to be taken up by cancer cells through Fatty Acid Transport Protein 2 (FATP2), leading to the induction of apoptosis. This process involves the activation of caspases and a decrease in the mitochondrial membrane potential.

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Caption: FATP2-mediated apoptosis by an undecenoic acid formulation.

Conclusion

2-Undecenoic acid is a highly adaptable building block for organic synthesis. Its dual reactivity at the carboxylic acid group and the α,β-unsaturated system provides access to a wide array of linear, cyclic, and heterocyclic structures. The demonstrated biological activities of its derivatives underscore its potential in medicinal chemistry and drug development. The

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protocols and data presented herein serve as a guide for researchers to explore the synthetic utility of this versatile molecule.

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